

Unveiling the Molecular Weight of 1-(3-Chlorophenyl)propan-2-one

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)propan-2-one

Cat. No.: B045335

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For researchers, scientists, and professionals engaged in drug development, precise molecular data is paramount. This guide provides a focused examination of the molecular weight of the compound **1-(3-Chlorophenyl)propan-2-one**.

The molecular weight of **1-(3-Chlorophenyl)propan-2-one** has been determined to be 168.62 g/mol [1]. This value is a critical parameter for a multitude of applications within a laboratory setting, including stoichiometry calculations for chemical reactions, preparation of solutions with specific molar concentrations, and analytical characterizations.

Chemical and Physical Properties

A summary of key identifiers and the molecular weight for 1-(3-Chlorophenyl)propan-2-one is presented in the table below for ease of reference.

Identifier	Value	Source
Molecular Formula	C ₉ H ₉ ClO	PubChem[1]
Molecular Weight	168.62 g/mol	PubChem, Sigma-Aldrich[1]
IUPAC Name	1-(3-chlorophenyl)propan-2-one	PubChem[1]
CAS Number	14123-60-5	Sigma-Aldrich
Synonyms	3-Chlorophenylacetone	PubChem[1]

This foundational data is essential for the accurate planning and execution of experiments involving this compound. The molecular formula, C_9H_9ClO , dictates the elemental composition, which in turn determines the precise molecular weight.

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References

- 1. 1-(3-Chlorophenyl)propan-2-one | C_9H_9ClO | CID 2734097 - PubChem [pubchem.ncbi.nlm.nih.gov]
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